Technical Guide: Chemical Structure & Stability of 2'-Deoxycytidine-5,6-d2

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Compound of Interest	
Compound Name:	*2'-Deoxy Cytidine-5,6-d2*
CAS No.:	*1186526-91-9*
Cat. No.:	*B583196*

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Part 1: Chemical Identity & Structural Analysis

Molecular Architecture

2'-Deoxycytidine-5,6-d2 (dC-d2) is a synthetic isotopologue of the endogenous nucleoside 2'-deoxycytidine. It retains the aromatic pyrimidine core but substitutes the protium (

H) atoms at positions 5 and 6 with deuterium (

H).

- Chemical Formula:
- Molecular Weight: ~229.23 g/mol (vs. 227.22 g/mol for unlabeled dC).
- IUPAC Name: 4-amino-1-(2-deoxy-

  -D-erythro-pentofuranosyl)-5,6-dideuterio-pyrimidin-2(1H)-one.

Physicochemical Properties

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The substitution of Hydrogen with Deuterium introduces subtle but critical physicochemical changes governed by the Kinetic Isotope Effect (KIE) and vibrational energy differences.[1]

Property	Value/Description	Impact of Deuteration
pKa (N3)	~4.25 (Protonation)	Negligible Shift: Deuteration at C5/C6 exerts a minor inductive effect (effect of D > H), potentially raising pKa by 0.01–0.03 units.
C-D Bond Strength	~341 kJ/mol (vs 338 for C-H)	Increased Stability: The C-D bond has a lower zero-point energy (ZPE), making it shorter and stronger than the C-H bond.
UV Absorbance	nm	Identical: The aromatic -system remains intact; electronic transitions are virtually unchanged.
Solubility	Water, DMSO, Methanol	Unchanged: Solvation shell dynamics are statistically identical to the non-deuterated form.

Part 2: Synthesis & Purity Verification

Synthesis Mechanism: Catalytic H-D Exchange

Unlike sugar-labeled analogs (which require de novo synthesis), 5,6-d2 is typically produced via catalytic hydrogen-deuterium exchange on the pre-formed nucleoside.

- Reagents:

  (Solvent/Deuterium source), Pd/C or Pt/C (Catalyst),

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(Activation).

- Mechanism: The mechanism involves the transient adsorption of the pyrimidine ring onto the metal surface, facilitating the exchange of vinylic protons (H5 and H6) with deuterium from the solvent.
- Critical Control: The reaction must be controlled to prevent saturation of the 5,6-double bond, which would yield 5,6-dihydro-2'-deoxycytidine (an impurity).

Quality Control (QC) Protocols

A self-validating QC system is required to ensure isotopic purity (

atom D).

- High-Resolution MS (HRMS):
  - Target: Observe M+H peak at

    230.12 (vs 228.10 for dC).
  - Validation: The abundance of the M+0 (unlabeled) peak must be

    .
- 1H-NMR Spectroscopy:
  - Protocol: Dissolve in DMSO-

    .
  - Validation: The doublet signals for H5 (

    5.7 ppm) and H6 (

    7.8 ppm) must be absent or reduced to

    integration relative to the H1' sugar proton.

Part 3: Stability Profile (Core Analysis)

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The stability of 2'-Deoxycytidine-5,6-d2 is tri-fold: Chemical (bond integrity), Isotopic (label retention), and Metabolic (enzymatic resistance).

Isotopic Instability: The C5 Exchange Risk

Critical Warning: The deuterium at position 5 (C5-D) is chemically labile in acidic environments.

- Mechanism: The C5 position is susceptible to electrophilic attack. In acidic media (pH < 3), protonation at N3 activates the ring, facilitating the exchange of C5-D back to C5-H via an enamine-like transition state.
- Consequence: Loss of +2 Da mass shift

  Signal overlap with M+1 natural isotope of analyte

  Quantitation Error.
- Mitigation:Never store dC-d2 in acidic matrices (e.g., 0.1% Formic acid) for extended periods (>24h).

Chemical Stability: Glycosidic Bond

Like all deoxyribonucleosides, the N-glycosidic bond is susceptible to acid-catalyzed hydrolysis (depyrimidination), yielding free cytosine-d2 and deoxyribose.

- Half-life: Stable at pH 7.0 (years at -20°C). Rapid degradation at pH < 2.0.

Metabolic Stability: Cytidine Deaminase (CDA)

- Substrate Status: dC-d2 is a substrate for Cytidine Deaminase (CDA).
- Isotope Effect: A secondary Kinetic Isotope Effect (KIE) may slightly reduce the

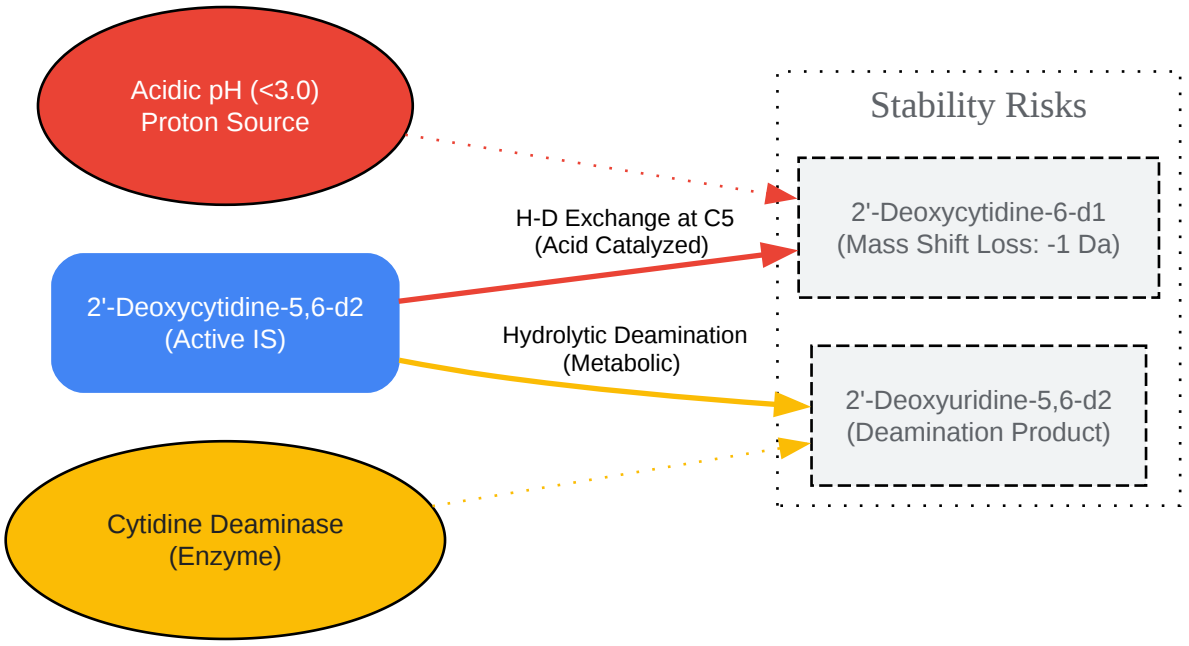
  due to hybridization changes at the transition state, but it does not block deamination.
- Implication: In biological matrices (plasma/tissue), CDA will convert dC-d2 to 2'-Deoxyuridine-5,6-d2 (dU-d2).
- Protocol Requirement: You must add a CDA inhibitor (e.g., Tetrahydrouridine) to biological samples immediately upon collection to preserve the Internal Standard.

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Part 4: Visualization of Pathways

Diagram 1: Structure & Degradation Logic

The following diagram illustrates the chemical structure, the specific deuteration sites, and the critical degradation pathways (Isotopic Exchange vs. Metabolic Deamination).



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Caption: Degradation pathways of 2'-Deoxycytidine-5,6-d2 showing acid-catalyzed isotopic exchange at C5 and enzymatic deamination.

Part 5: Experimental Protocol (Internal Standard Workflow)

Preparation & Storage

- Stock Solution: Dissolve dC-d2 in 10 mM Ammonium Acetate (pH 7.0) or 100% Methanol.
  - Avoid: 0.1% Formic Acid or pure water (which absorbs CO_2 and becomes acidic, pH ~5.5).
- Storage: Aliquot into amber glass vials. Store at -80°C.

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- Stability:[2][3] >2 years if kept neutral and frozen.

Biological Sample Processing (Self-Validating)

To ensure the integrity of the IS during extraction:

- Inhibitor Addition: Add Tetrahydrouridine (THU) (10 µg/mL final) to blood/tissue at the moment of collection.
- IS Spiking: Spike dC-d2 into the sample before any extraction steps (protein precipitation/SPE).
- Equilibration: Allow 10 minutes on ice for IS equilibration with the matrix.
- pH Control: Ensure the extraction solvent is buffered (e.g., Methanol with 0.1% Ammonium Hydroxide) if acid lability is a concern, though standard LC-MS mobile phases (0.1% Formic Acid) are acceptable for short durations (LC run time < 15 min) due to the slow kinetics of exchange at room temperature compared to storage.

LC-MS/MS Transitions

Compound	Precursor Ion ( )	Product Ion ( )	Note
dC (Analyte)	228.1	112.1	Loss of deoxyribose
dC-d2 (IS)	230.1	114.1	+2 Da shift maintained in fragment

References

- PubChem.2'-Deoxycytidine-5,6-d2 Compound Summary. National Library of Medicine. Link
- Sigma-Aldrich.Stable Isotopes: Deuterium Labeling and Stability.[4] Technical Whitepaper. Link
- Thompson Rivers University.Theoretical study of deuterium isotope effects on pKa.Link

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- National Institutes of Health (NIH).Kinetic Isotope Effects in Cytidine Deaminase. PubMed Central. Link
- VulcanChem.2'-Deoxycytidine-5',5''-d2 Structure and Properties (Comparative Reference).Link

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Sources

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Design, synthesis, and pharmacological evaluation of fluorinated tetrahydrouridine derivatives as inhibitors of cytidine deaminase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 5,6-Dihydropyran-2-one synthesis [organic-chemistry.org]
- 4. Measurement of deaminated cytosine adducts in DNA using a novel hybrid thymine DNA glycosylase - PMC [pmc.ncbi.nlm.nih.gov]
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